

A Researcher's Guide to Procuring and Utilizing Pendimethalin-d5 Analytical Standard

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Compound of Interest

Compound Name: Pendimethalin-d5

Cat. No.: B588967

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For researchers, scientists, and professionals engaged in drug development and analytical chemistry, the procurement and proper utilization of high-purity analytical standards are paramount for achieving accurate and reproducible results. This in-depth technical guide provides a comprehensive overview of sourcing **Pendimethalin-d5**, a deuterated internal standard for the herbicide Pendimethalin, and outlines a detailed experimental protocol for its use in residue analysis.

Sourcing Pendimethalin-d5: A Comparative Overview

Pendimethalin-d5 (CAS No. 1219803-39-0) is available from several reputable suppliers of analytical reference materials. The choice of supplier often depends on factors such as availability, required purity, format (neat solid or solution), and the level of certification provided. Below is a summary of offerings from prominent suppliers to facilitate an informed purchasing decision.

Supplier	Product Name	CAS Number	Molecular Formula	Purity/Concentration	Format
LGC Standards	Pendimethalin D5 (1-Ethyl(1',1'-D2)propyl(1,2,2-D3))	1219803-39-0	$C_{13}H_{14}D_5N_3O$ 4	98 atom % D, min 98% Chemical Purity	Neat
Sigma-Aldrich	Pendimethalin-d5	1219803-39-0	$C_{13}H_{14}D_5N_3O$ 4	Not specified on product page	Not specified on product page
Clinivex	Pendimethalin-d5	1219803-39-0	$C_{13}H_{14}D_5N_3O$ 4	Not specified on product page	Solid
CymitQuimica	Pendimethalin-d5	1219803-39-0	Not specified	Available in 5mg, 10mg, 25mg, 50mg, 100mg	Not specified
HPC Standards	D5-Pendimethalin	1219803-39-0	$C_{13}H_{14}D_5N_3O$ 4	100 µg/ml	Solution in Acetone
Pharmaffiliates	Pendimethalin D5 [N-(1-ethyl-1',1' D2-propyl-1,2,2 D3)]	1219803-39-0	$C_{13}H_{14}D_5N_3O$ 4	Not specified	Orange-Red Solid

Experimental Protocol: Quantitative Analysis of Pendimethalin using Isotope Dilution Mass Spectrometry

The use of a deuterated internal standard such as **Pendimethalin-d5** is a cornerstone of accurate quantification in mass spectrometry-based methods, as it effectively compensates for

matrix effects and variations in sample preparation and instrument response.^[1] The following is a generalized protocol for the analysis of pendimethalin in environmental or agricultural samples using gas chromatography-mass spectrometry (GC-MS) with **Pendimethalin-d5** as an internal standard. This protocol is a composite of established methodologies for pesticide residue analysis.^{[2][3][4]}

Standard Preparation

- **Stock Solution (1000 µg/mL):** Accurately weigh approximately 10 mg of neat **Pendimethalin-d5** and dissolve it in 10 mL of a suitable solvent (e.g., ethyl acetate, acetone) in a class 'A' volumetric flask. Store this stock solution at -20°C.
- **Intermediate Standard Solution (10 µg/mL):** Prepare an intermediate standard by diluting the stock solution. For example, transfer 100 µL of the 1000 µg/mL stock solution into a 10 mL volumetric flask and dilute to the mark with the same solvent.
- **Working Standard/Spiking Solution (e.g., 1 µg/mL):** Prepare a working standard solution by further diluting the intermediate standard. This solution will be used to spike samples and to prepare calibration standards.

Sample Preparation and Extraction

The extraction procedure will vary depending on the sample matrix (e.g., soil, water, plant tissue). A generic QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) based method is described below.

- **Homogenization:** Homogenize a representative portion of the sample. For solid samples, this may involve grinding or blending.
- **Weighing and Spiking:** Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube. Spike the sample with a known amount of the **Pendimethalin-d5** working standard solution. The spiking level should be chosen to be in the mid-range of the expected analyte concentration.
- **Extraction:** Add 10-15 mL of acetonitrile to the tube. Cap and shake vigorously for 1 minute.

- **Salting Out:** Add the appropriate QuEChERS extraction salts (e.g., a mixture of magnesium sulfate, sodium chloride, and sodium citrate). Cap and shake vigorously for 1 minute.
- **Centrifugation:** Centrifuge the tube at a suitable speed (e.g., 4000 rpm) for 5-10 minutes to separate the organic and aqueous layers.

Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- **Transfer:** Take an aliquot of the upper acetonitrile layer (e.g., 1-8 mL) and transfer it to a d-SPE tube containing a mixture of sorbents (e.g., primary secondary amine (PSA) to remove organic acids and C18 to remove non-polar interferences).
- **Vortex and Centrifuge:** Vortex the d-SPE tube for 30 seconds and then centrifuge for 5 minutes.
- **Final Extract:** The resulting supernatant is the final extract ready for GC-MS analysis.

GC-MS Analysis

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer (single quadrupole or tandem quadrupole).
- **Column:** A non-polar or medium-polarity capillary column (e.g., HP-5MS, DB-5ms).
- **Injection:** Typically 1-2 μ L of the final extract is injected in splitless mode.
- **Oven Temperature Program:** An appropriate temperature program is used to achieve good chromatographic separation of pendimethalin from other matrix components.
- **Mass Spectrometer:** Operated in Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) mode for enhanced sensitivity and selectivity. Monitor characteristic ions for both native pendimethalin and **Pendimethalin-d5**.

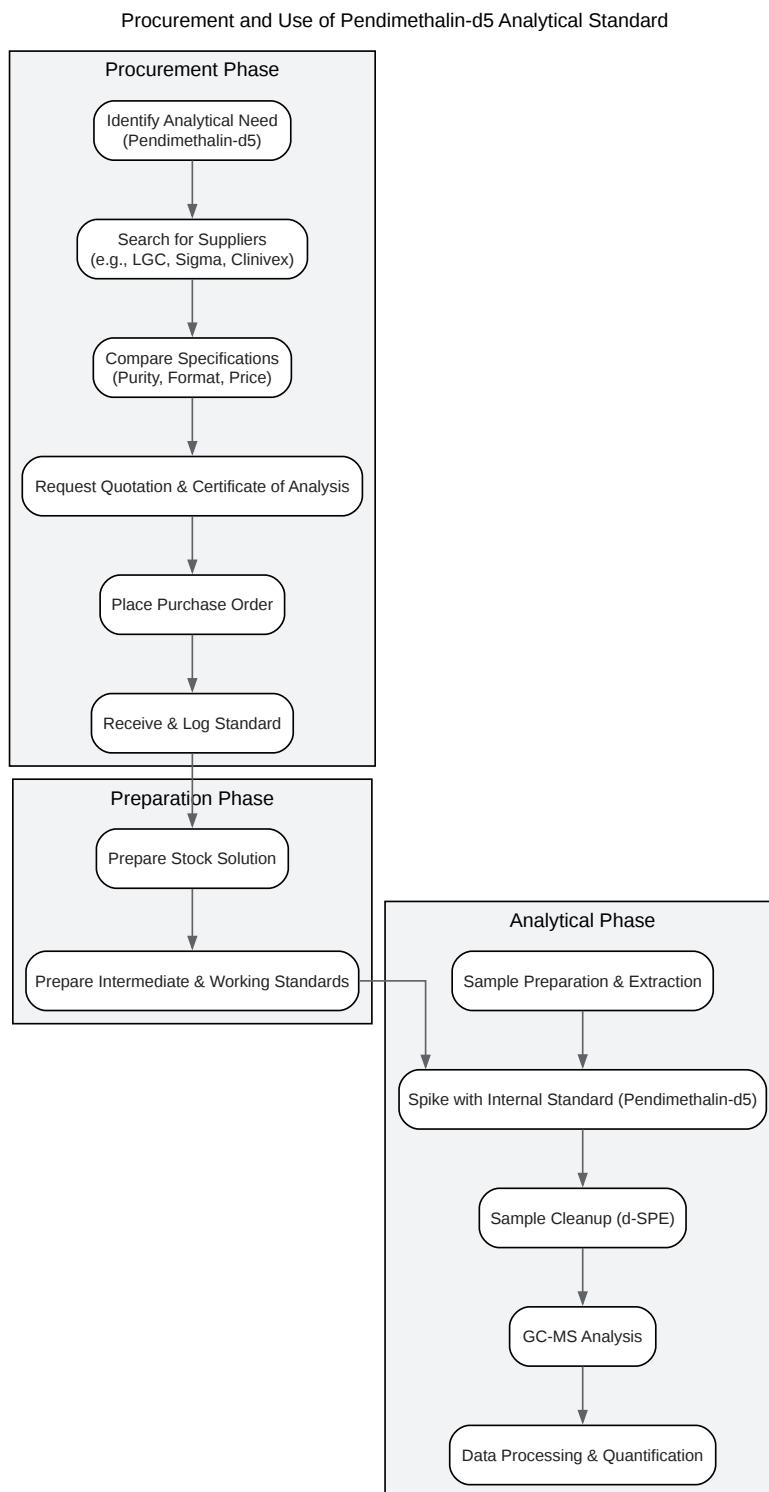
Quantification

The concentration of pendimethalin in the sample is determined by comparing the peak area ratio of the native pendimethalin to the deuterated internal standard (**Pendimethalin-d5**)

against a calibration curve prepared with known concentrations of both the analyte and the internal standard.

Workflow for Procurement and Use of an Analytical Standard

The following diagram illustrates the logical workflow from identifying the need for an analytical standard to its final use in quantitative analysis.



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Caption: Workflow for procuring and using an analytical standard.

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